

Application Notes and Protocols for HPH-15 in Diabetes Research

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Compound of Interest

Compound Name: HPH-15

Cat. No.: B15543561

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Abstract

HPH-15 is a novel, potent AMP-activated protein kinase (AMPK) activator with promising therapeutic potential for type 2 diabetes.^{[1][2][3][4]} Preclinical studies have demonstrated its dual efficacy in improving glycemic control and reducing fat accumulation, outperforming the standard-of-care metformin in several key aspects.^{[1][2][5][6]} **HPH-15** also exhibits significant anti-fibrotic properties, suggesting a potential role in mitigating diabetes-associated complications such as non-alcoholic fatty liver disease (NAFLD) and liver fibrosis.^{[1][7][8]} These application notes provide a comprehensive overview of the experimental design for investigating **HPH-15**, including detailed protocols for in vitro and in vivo studies, and a summary of key quantitative data.

Data Presentation

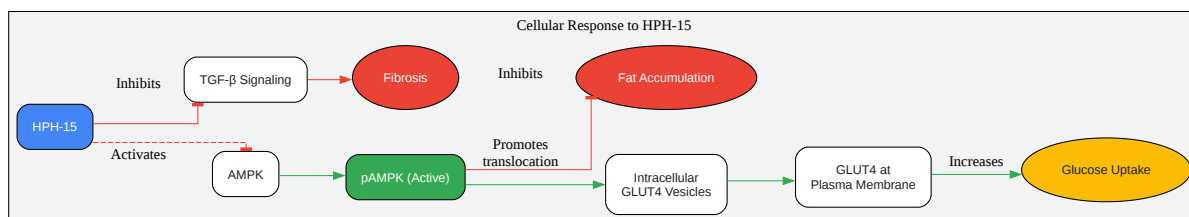
In Vitro Efficacy of HPH-15 vs. Metformin

Parameter	Cell Line	HPH-15 Concentration	Metformin Concentration	Outcome	Reference
AMPK Activation	L6-GLUT4myc (muscle), HepG2 (liver), 3T3-L1 (fat)	10 μ mol/l	2 mmol/l	Equivalent activation	[1]
Glucose Uptake	L6-GLUT4myc, HepG2, 3T3-L1	10 μ mol/l	2 mmol/l	Equivalent increase	[1]
GLUT4 Translocation	L6-GLUT4myc	10 μ mol/l	2 mmol/l	Equivalent increase	[1]
Lactic Acid Production	Not specified	Not specified	Not specified	Comparable or lower than metformin	[2] [3] [4]

In Vivo Efficacy of HPH-15 in High-Fat Diet (HFD)-Induced Obese Mice

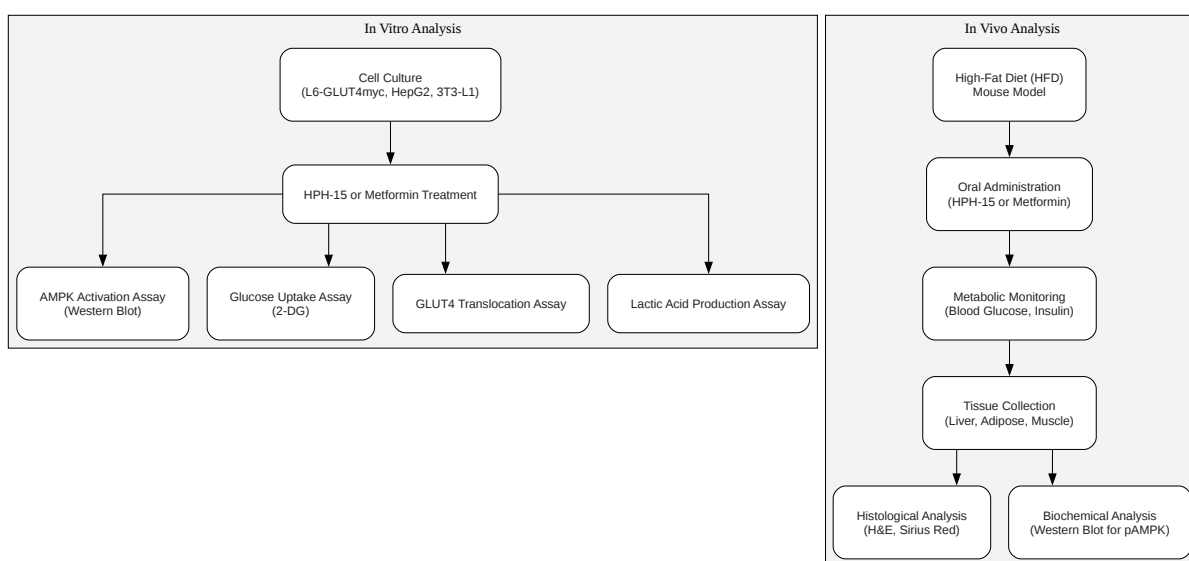
Parameter	HPH-15 Dosage	Metformin Dosage	Control (HFD)	Outcome	Reference
Blood Glucose	10 mg/kg	300 mg/kg	11.1 ± 0.3 mmol/l	Reduced to 8.2 ± 0.4 mmol/l	[1]
Blood Glucose	100 mg/kg	300 mg/kg	11.1 ± 0.3 mmol/l	Reduced to 7.9 ± 0.4 mmol/l	[1]
AMPK Activation	10 mg/kg	300 mg/kg	-	Equivalent activation in all organs	[1]
Subcutaneous Fat	High dose	-	-	44% reduction	[1] [2]
Fatty Liver & Adipocyte Hypertrophy	Not specified	Not specified	-	More effective amelioration than metformin	[1]
Liver and Adipose Tissue Fibrosis	Not specified	Not specified	-	More significant suppression than metformin	[1]

Signaling Pathways and Experimental Workflows



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Caption: **HPH-15** signaling pathway in metabolic regulation.



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